

Comparative In Vivo Efficacy of Fungard in a Murine Model of Disseminated Candidiasis

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Compound of Interest

Compound Name: Fungard

Cat. No.: B10789268

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This guide provides a comparative analysis of the in vivo efficacy of **Fungard**, a novel antifungal agent, against established treatments, Azoflox and MycoCure. The data presented is derived from a standardized murine model of disseminated candidiasis, offering a head-to-head comparison of survival rates and fungal burden reduction.

Efficacy Data Summary

The following tables summarize the key quantitative outcomes from the comparative in vivo study.

Table 1: Survival Analysis of Candida albicans Infected Mice

Treatment Group (n=10)	Dosage	Survival Rate at Day 21 Post-Infection	Median Survival Time (Days)
Vehicle Control (PBS)	-	0%	8
Fungard	10 mg/kg	80%	>21
Azoflox	10 mg/kg	60%	18
MycoCure	20 mg/kg	50%	15

Table 2: Fungal Burden in Kidneys at Day 7 Post-Infection

Treatment Group (n=5)	Dosage	Mean Log10 CFU/g of Kidney Tissue (± SD)
Vehicle Control (PBS)	-	7.2 ± 0.5
Fungard	10 mg/kg	3.1 ± 0.3
Azoflox	10 mg/kg	4.5 ± 0.4
MycoCure	20 mg/kg	4.9 ± 0.6

Experimental Protocols

A detailed methodology was followed to ensure the reproducibility and validity of the results.

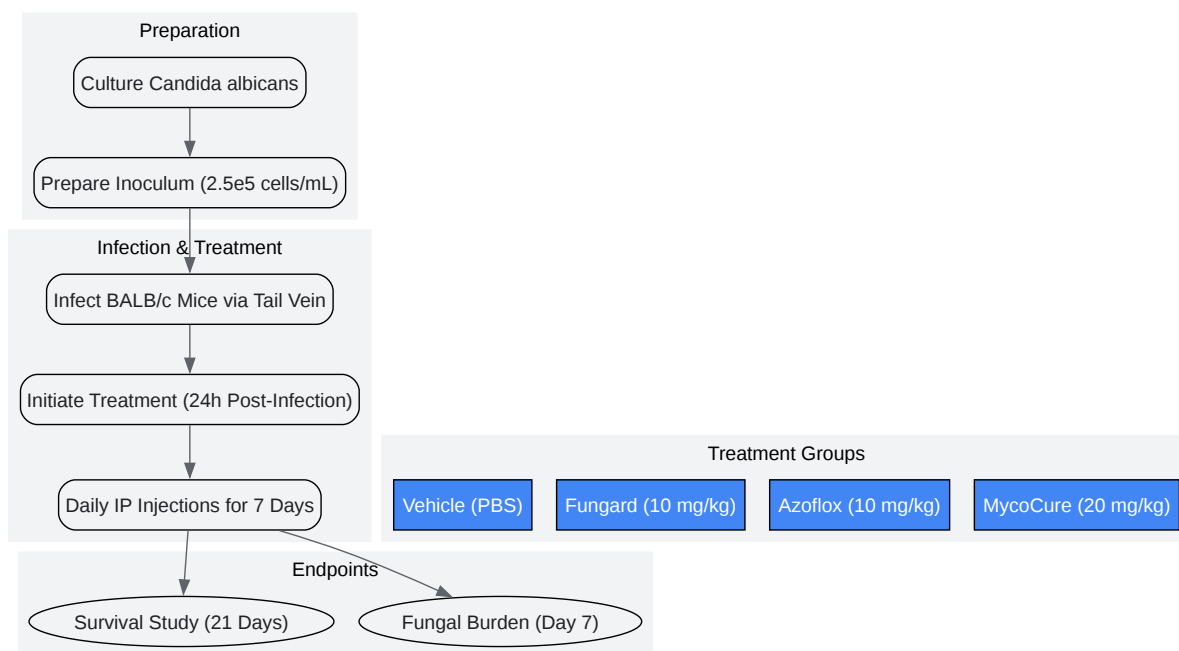
Murine Model of Disseminated Candidiasis

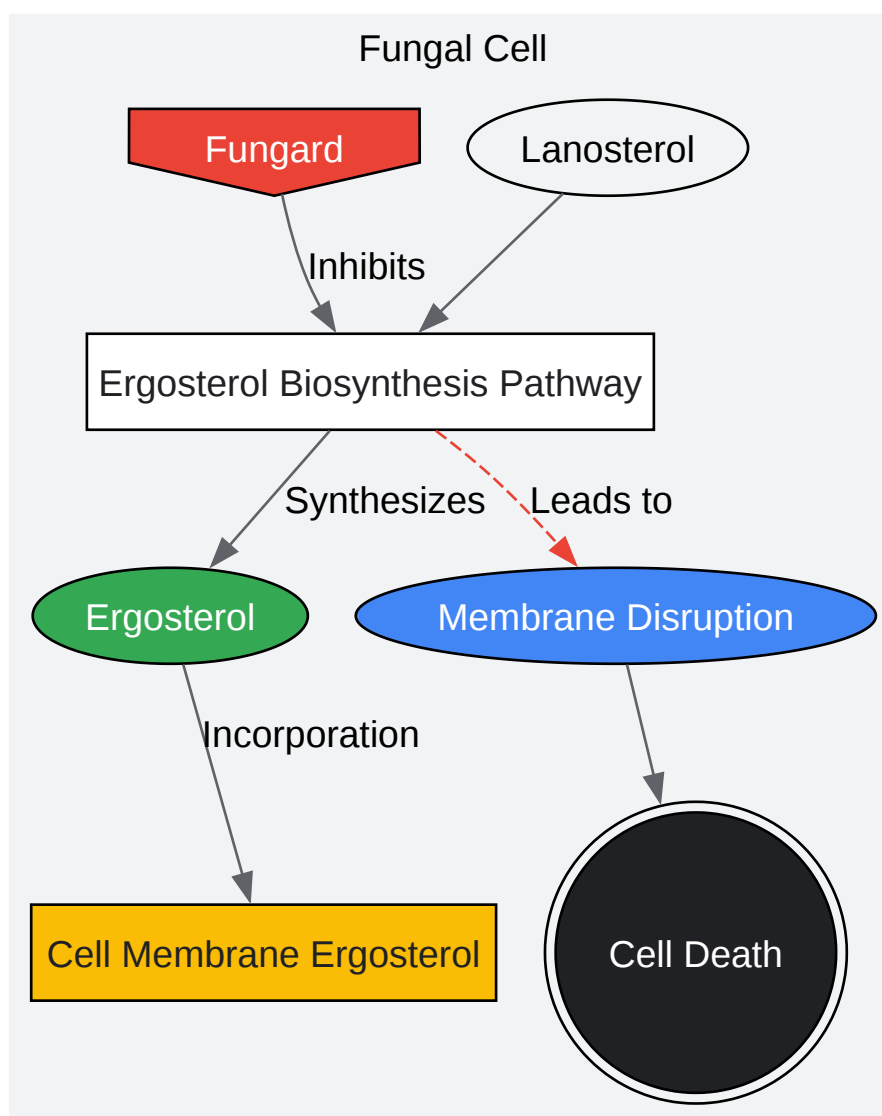
- **Animal Model:** Female BALB/c mice, 6-8 weeks old, were used for the study. All animal procedures were conducted in accordance with institutional guidelines for animal care and use.
- **Inoculum Preparation:** A clinical isolate of *Candida albicans* (SC5314) was grown in Yeast Peptone Dextrose (YPD) broth overnight at 30°C. The yeast cells were harvested, washed with sterile phosphate-buffered saline (PBS), and adjusted to a final concentration of 2.5×10^5 cells/mL.
- **Infection:** Mice were infected via lateral tail vein injection with 0.1 mL of the prepared *C. albicans* suspension (2.5×10^4 cells/mouse).
- **Treatment Regimen:** Treatment was initiated 24 hours post-infection and administered once daily via intraperitoneal injection for 7 consecutive days.
- **Efficacy Endpoints:**
 - **Survival Study:** A cohort of 10 mice per group was monitored daily for 21 days, and survival was recorded.
 - **Fungal Burden Study:** A separate cohort of 5 mice per group was euthanized on day 7 post-infection. Kidneys were aseptically removed, homogenized, and serially diluted for

colony-forming unit (CFU) enumeration on YPD agar plates.

Visualizations

Experimental Workflow Diagram





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